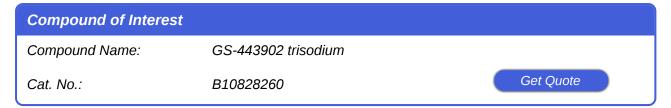


Essential Safety and Disposal Procedures for GS-443902 Trisodium

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety information and detailed operational plans for the proper handling and disposal of **GS-443902 trisodium**. As a trusted partner in laboratory safety, we aim to provide value beyond the product itself, ensuring you have the necessary information for safe and compliant laboratory practices.

Chemical and Physical Properties

A summary of the known quantitative data for **GS-443902 trisodium** is presented below. This information is essential for safe handling and storage.



Property	Value	Citation
Molecular Formula	C12H13N5Na3O13P3	[1]
Molecular Weight	597.15 g/mol	[1][2]
CAS Number	1355050-21-3	[1]
Appearance	Lyophilized solid	[2]
Solubility	33.33 mg/mL in H ₂ O (55.82 mM), requires sonication for dissolution.	[1]
Storage Conditions	-20°C, sealed, away from moisture and light.	[1]
Stability in Solution	The compound is unstable in solutions; freshly prepared is recommended.	[3]

Experimental Protocols: Proper Disposal Procedures

Due to the absence of specific official disposal guidelines for **GS-443902 trisodium**, a conservative approach treating the compound as a potentially hazardous chemical waste is mandatory. The following procedures are based on general best practices for the disposal of nucleoside analogs and other research chemicals.

- 1. Waste Identification and Segregation:
- Treat as Hazardous Chemical Waste: In the absence of a specific Safety Data Sheet (SDS),
 GS-443902 trisodium and any materials contaminated with it should be handled as hazardous chemical waste.
- Segregation: Do not mix **GS-443902 trisodium** waste with other waste streams. It should be collected in a dedicated, properly labeled hazardous waste container.[1] Segregate organic solvents, toxic metals, and inorganic chemicals into separate waste containers.



- 2. Personal Protective Equipment (PPE):
- Always wear appropriate PPE when handling GS-443902 trisodium, including a lab coat, safety goggles, and chemical-resistant gloves.
- 3. Disposal of Unused or Expired **GS-443902 Trisodium**:
- Solid Waste:
 - Collect the solid GS-443902 trisodium in its original container or a compatible, wellsealed secondary container.
 - Label the container clearly as "Hazardous Waste: GS-443902 trisodium".
 - Store in a designated satellite accumulation area away from incompatible materials.
- Aqueous Solutions:
 - Do not dispose of solutions down the drain.[2]
 - Collect all aqueous solutions containing GS-443902 trisodium in a dedicated, leak-proof, and clearly labeled hazardous waste container. The container should be made of a material compatible with the solution.
 - The label should include "Hazardous Waste: Aqueous GS-443902 trisodium" and the approximate concentration.
- 4. Disposal of Contaminated Materials:
- Sharps: Needles, syringes, or other sharps contaminated with GS-443902 trisodium must be disposed of in a designated sharps container that is clearly labeled as containing hazardous chemical waste.
- Labware: Disposable labware (e.g., pipette tips, tubes) should be collected in a designated hazardous waste bag or container.
- Spill Cleanup Materials: Any materials used to clean up spills of GS-443902 trisodium (e.g., absorbent pads, wipes) must be treated as hazardous waste and disposed of accordingly.[4]





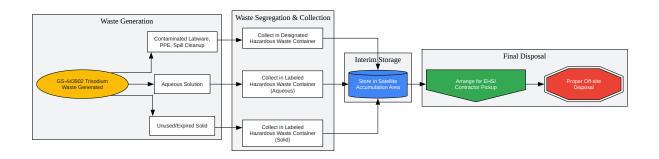


- 5. Decontamination of Reusable Labware and Surfaces:
- Initial Decontamination: Thoroughly rinse reusable labware with a suitable solvent in which **GS-443902 trisodium** is soluble (e.g., water). Collect this initial rinse as hazardous waste.
- Secondary Cleaning: After the initial decontamination, wash the labware with a standard laboratory detergent and rinse thoroughly with water.
- Surface Decontamination: For work surfaces, use a suitable laboratory disinfectant or cleaning agent. For known contamination, a solution of 10% bleach followed by a rinse with water and then 70% ethanol is a common practice for deactivating many biological and chemical contaminants.[5][6] All cleaning materials should be disposed of as hazardous waste.
- 6. Waste Pickup and Final Disposal:
- Follow your institution's specific procedures for hazardous waste pickup. Ensure all waste
 containers are properly labeled and sealed before collection by your institution's
 Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal
 contractor.[7]

Visualizing the Disposal Workflow

The following diagram outlines the logical steps for the proper disposal of **GS-443902 trisodium** and associated waste.





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